Technical Synthesis Guide: 2-(3-Fluoro-5-methylphenyl)-2-hydroxyacetic Acid[1]

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Compound of Interest

Compound Name:	*2-(3-Fluoro-5-methylphenyl)-2-hydroxyacetic acid*
Cat. No.:	*B7828590*

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Executive Summary

2-(3-Fluoro-5-methylphenyl)-2-hydroxyacetic acid (also known as 3-Fluoro-5-methylmandelic acid) is a critical chiral building block in the synthesis of pharmaceutical agents, particularly those targeting hematopoietic progenitor kinase 1 (HPK1) and BACE1 inhibitors.[1] Its structural core—a mandelic acid moiety substituted with fluorine and methyl groups at the meta positions—imparts unique lipophilicity and metabolic stability profiles to drug candidates.

This guide details the synthesis of this molecule, prioritizing the Cyanohydrin Route for its scalability and atom economy, while providing the Grignard-Glyoxylate Route as a robust laboratory alternative that avoids cyanide handling.

Physicochemical Profile

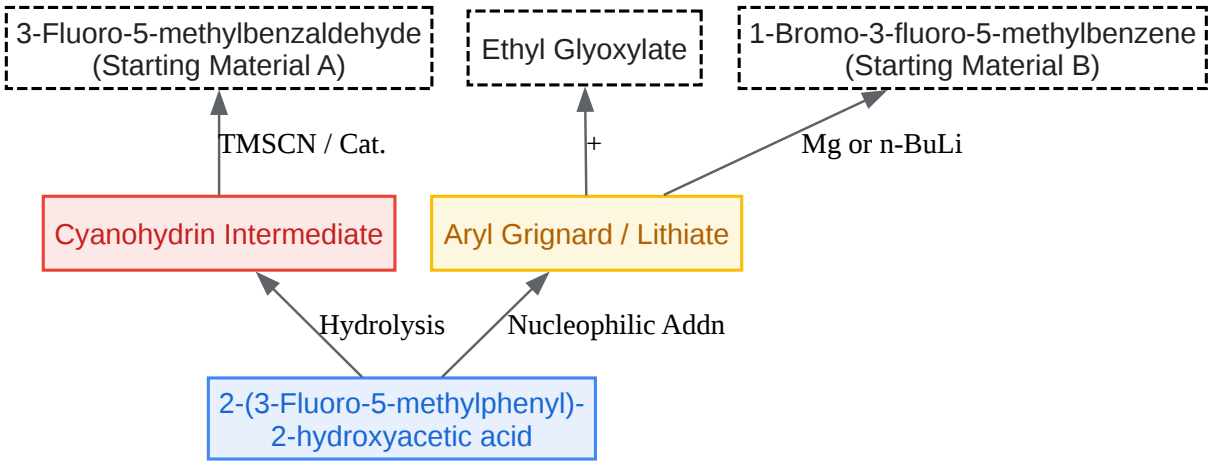
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Property	Specification
Molecular Formula	$C_9H_9FO_3$
Molecular Weight	184.16 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in MeOH, DMSO, EtOAc; sparingly soluble in water
pKa (Predicted)	~3.4 (Carboxylic acid)

Retrosynthetic Analysis

The strategic disconnection of the target molecule reveals two primary pathways. The choice between them depends on the availability of starting materials and safety constraints regarding cyanide use.

- Path A (Cyanohydrin): Disconnection at the C-C bond between the carbonyl and the nitrile precursor. This is the industrial standard.
- Path B (Organometallic): Disconnection at the C-C bond between the aryl ring and the alpha-carbon.



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Figure 1: Retrosynthetic tree illustrating the Cyanohydrin (Path A) and Grignard (Path B) strategies.[1]

Primary Route: Cyanohydrin Synthesis (Scalable)

This route is preferred for gram-to-kilogram scale synthesis due to high yields and the low cost of reagents.[1] It utilizes Trimethylsilyl cyanide (TMSCN) as a safer, more manageable alternative to HCN gas, catalyzed by Lewis acids.

Step 1: Formation of the Silyl Cyanohydrin

Reaction: 3-Fluoro-5-methylbenzaldehyde + TMSCN

-Trimethylsilyloxy nitrile[1]

Rationale: The 3-fluoro-5-methyl substitution pattern is electron-withdrawing (due to F) yet sterically accessible.[1] TMSCN addition is generally quantitative. Zinc Iodide (ZnI_2) acts as a Lewis acid catalyst, activating the carbonyl oxygen.

Step 2: Hydrolysis to Mandelic Acid

Reaction: Nitrile Intermediate

2-Hydroxy Acid

Rationale: Strong acid hydrolysis simultaneously cleaves the silyl ether and hydrolyzes the nitrile to the carboxylic acid.

Detailed Protocol

Materials:

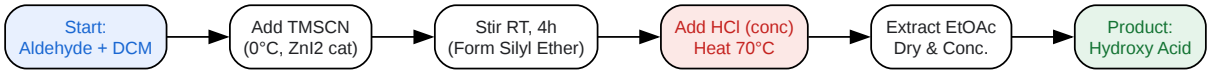
- 3-Fluoro-5-methylbenzaldehyde (1.0 eq)[1]
- Trimethylsilyl cyanide (TMSCN) (1.2 eq)
- Zinc Iodide (ZnI_2) (0.05 eq)

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- Dichloromethane (DCM) (anhydrous)
- Concentrated HCl (37%)

Workflow:

- Setup: Flame-dry a 2-neck round-bottom flask under Argon. Add 3-Fluoro-5-methylbenzaldehyde (10.0 mmol) and anhydrous DCM (20 mL).
- Catalyst Addition: Add ZnI_2 (0.5 mmol). Stir until dissolved.
- Addition: Cool to 0°C. Add TMSCN (12.0 mmol) dropwise via syringe over 15 minutes. Caution: TMSCN hydrolyzes to HCN in moist air.[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2-4 hours.
  - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:2). Disappearance of aldehyde spot indicates completion.
- Hydrolysis: Evaporate DCM under reduced pressure. To the residue, add concentrated HCl (15 mL).
- Reflux: Heat the mixture to 60-70°C for 4-6 hours. The mixture will initially be heterogeneous and eventually clarify or form a suspension of the acid.
- Workup: Cool to RT. Extract with Ethyl Acetate (3 x 20 mL). Combine organics and wash with Brine.[2] Dry over Na_2SO_4.[2]
- Purification: Recrystallize from Toluene/Heptane or purify via column chromatography (DCM:MeOH 95:5) if high purity is required.



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Figure 2: Process flow for the Cyanohydrin synthesis route.

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Secondary Route: Grignard Addition (Cyanide-Free)[1]

This route is ideal for laboratories restricted from using cyanide reagents. It relies on the nucleophilic addition of an aryl Grignard reagent to an electrophilic glyoxylate ester.

Mechanism[1][2]

- Grignard Formation: 1-Bromo-3-fluoro-5-methylbenzene is converted to the organomagnesium species.[1]
- Nucleophilic Attack: The Grignard reagent attacks the ketone of ethyl glyoxylate.
- Saponification: The resulting ester is hydrolyzed to the acid.

Detailed Protocol

Materials:

- 1-Bromo-3-fluoro-5-methylbenzene (1.0 eq)[1]
- Magnesium turnings (1.1 eq)
- Ethyl Glyoxylate (50% in Toluene) (1.2 eq)
- THF (anhydrous)

Workflow:

- Grignard Initiation: In a dry flask under N_2, add Mg turnings and a crystal of iodine. Cover with minimal THF. Add 5% of the aryl bromide solution to initiate (exotherm observed).
- Addition: Add the remaining aryl bromide in THF dropwise to maintain gentle reflux. Stir 1h at RT after addition.
- Coupling: Cool the Grignard solution to -78°C. Add Ethyl Glyoxylate solution dropwise.
- Reaction: Stir at -78°C for 1h, then warm to 0°C.

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- Quench: Quench with saturated NH_4Cl solution. Extract with EtOAc.[2]
- Hydrolysis: Dissolve the crude ester in MeOH/H_2O (3:1). Add LiOH (2 eq) and stir at RT for 3 hours.
- Isolation: Acidify with 1M HCl to pH 2. Extract with EtOAc, dry, and concentrate.[2]

Analytical Validation (Self-Validating System)[1]

To ensure the integrity of the synthesized product, the following analytical signatures must be verified.

Technique	Expected Signature	Causality/Reasoning
^{1}H NMR (DMSO-d_6)	δ 5.05 (s, 1H)	The chiral methine proton (-CH) adjacent to the OH and COOH groups.[1]
^{1}H NMR (Aromatic)	δ 6.90 - 7.10 (m, 3H)	Characteristic splitting for 1,3,5-substituted benzene ring (coupling with F).
^{1}H NMR (Methyl)	δ 2.30 (s, 3H)	The benzylic methyl group singlet.
^{13}C NMR	~174 ppm (COOH)	Carbonyl carbon of the carboxylic acid.
^{19}F NMR	~ -113 ppm	Single peak confirming the presence of the fluorine atom on the ring.[1]
HPLC (Chiral)	Two peaks (1:1)	If synthesized racemically. Enantiomeric excess (ee) requires chiral column (e.g., Chiralpak AD-H).

Safety & Handling

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- TMSCN: Fatal if swallowed, in contact with skin, or inhaled. Releases HCN upon contact with water or acid. All operations must be performed in a functioning fume hood. Keep a cyanide antidote kit (e.g., hydroxocobalamin) available.
- Fluorinated Intermediates: Generally stable, but organofluorine compounds can be lipophilic and penetrate skin easily. Wear double nitrile gloves.
- Waste Disposal: Aqueous waste from the Cyanohydrin route must be treated with bleach (sodium hypochlorite) to oxidize any residual cyanide before disposal.

References

- Preparation of Mandelic Acid Derivatives. US Patent 7,022,876 B2. Describes the general TMSCN/ZnI2 protocol for substituted benzaldehydes.Link
- Pyrazolopyrimidine compounds and uses thereof. US Patent 11,014,929 B2. References the starting material 4-bromo-3-fluoro-5-methylbenzaldehyde and related intermediates.[1][3][4]Link
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